[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile structural elucidation

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Compound of Interest

Compound Name:	*[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile*
CAS No.:	*88757-69-1*
Cat. No.:	*B11874423*

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Structural Elucidation of**[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile**: A Comprehensive Analytical Framework

Executive Summary

The structural elucidation of substituted quinolines is a critical juncture in the development of agrochemical safeners and pharmaceutical intermediates.**[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile** (CAS No. 88757-69-1)[1] is a highly functionalized 8-hydroxyquinoline derivative. Molecules in this class, such as the precursors to the herbicide safener cloquintocet-mexyl[2], frequently present analytical challenges due to their ambident nucleophilicity during synthesis. This whitepaper provides a rigorous, causality-driven framework for the structural elucidation of **[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile**, ensuring absolute regiochemical assignment through multi-dimensional Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).

Regioselective Synthesis and Causality

The synthesis of**[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile** relies on the alkylation of 7-chloro-2-methylquinolin-8-ol with chloroacetonitrile. The core challenge in this transformation is the ambident nature of the 8-hydroxyquinoline scaffold.

The Causality of Reaction Conditions: Depending on the base and solvent, alkylation can occur at the phenoxide oxygen (O-alkylation) or the quinoline nitrogen (N-alkylation)[3]. N-alkylation is kinetically favored due to the high nucleophilicity of the nitrogen lone pair, leading to an undesired quinolinium salt. To thermodynamically drive the reaction toward the target O-alkylated ether, a weak base (e.g., K_2CO_3) is utilized in a polar aprotic solvent (DMF) at elevated temperatures (80°C). This setup ensures the reversible formation of the kinetic N-alkylated product while irreversibly trapping the thermodynamically stable O-alkylated ether.

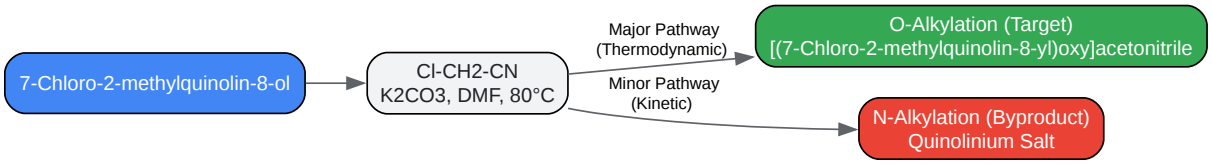

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Fig 1. Regioselective synthesis pathways of **[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile**.

Multi-Modal Structural Elucidation Workflow

To unequivocally prove the structure and rule out N-alkylation, a self-validating analytical workflow is required.

High-Resolution Mass Spectrometry (HRMS)

HRMS (ESI-TOF) serves as the primary gateway for structural validation. The exact mass for $C_{12}H_9ClN_2O$ is calculated as 232.0403 Da.

- Self-Validating Check: The presence of a single chlorine atom at the C7 position dictates a strict isotopic signature. The mass spectrum must display an $[M+H]^+$ peak at m/z 233.0482 (^{35}Cl) and an $[M+2+H]^+$ peak at m/z 235.0452 (^{37}Cl) in a precise 3:1 intensity ratio. Any deviation from this ratio immediately flags halogen loss or dimerization.

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Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides rapid, orthogonal confirmation of functional group transformations.

- Ether Linkage: A sharp, intense band at ~1100 cm^{-1} confirms the C-O-C stretch.
- Nitrile Group: A distinct, weak-to-moderate band at ~2250 cm^{-1} confirms the -C≡N stretch.
- Absence of Hydroxyl: The complete disappearance of the broad -OH stretch (3200–3500 cm^{-1}) from the starting material confirms total conversion.

Multi-Dimensional NMR Spectroscopy

NMR is the definitive tool for proving regioselectivity. While ^{1}H and ^{13}C NMR confirm the presence of the -CH_2-CN group, 2D HMBC (Heteronuclear Multiple Bond Correlation) is mandatory to prove where it is attached[3].

- The HMBC Logic: If the molecule underwent N-alkylation, the methylene protons of the -CH_2-CN group would show ^{3}J correlations to C2 and C8a. However, in the target O-alkylated product, the methylene protons (~5.15 ppm) will exclusively show a ^{3}J correlation across the ether oxygen to the C8 aromatic carbon (~150.2 ppm).

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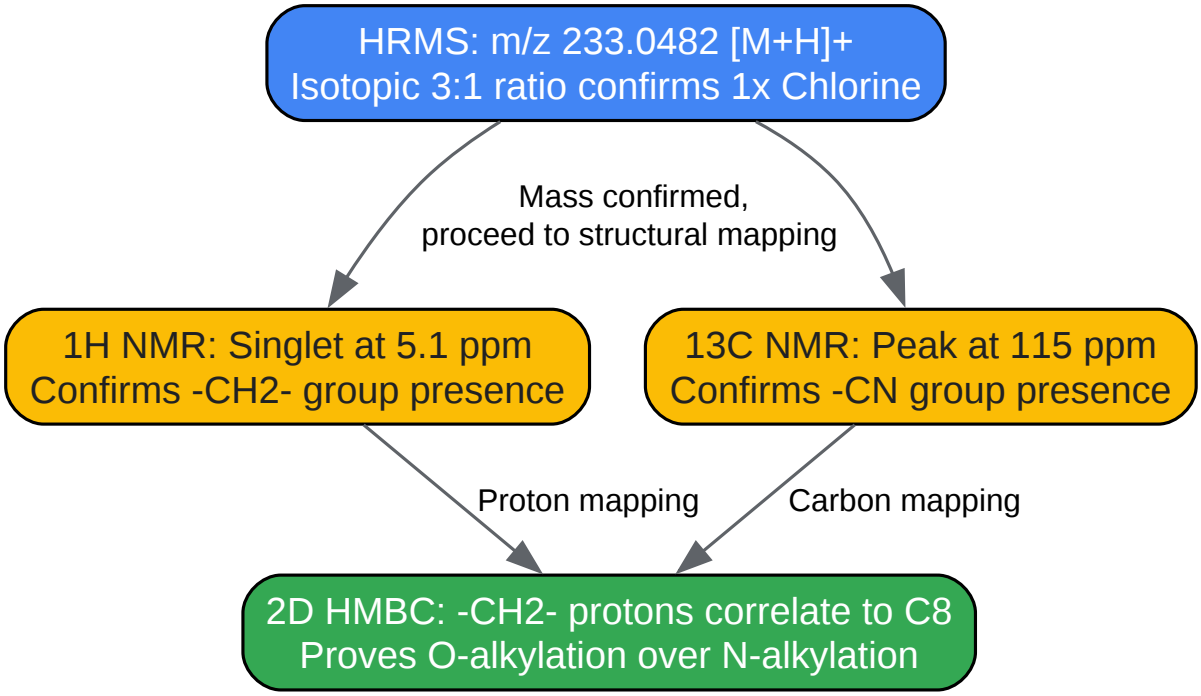

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Fig 2. Logical workflow for structural elucidation using multi-dimensional NMR and HRMS.

Table 1: Representative NMR Assignments for **[(7-Chloro-2-methylquinolin-8-yl)oxy]acetonitrile**

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Position	^{1}H NMR (δ, ppm)	Multiplicity (J in Hz)	^{13}C NMR (δ, ppm)	Key HMBC Correlations (^{3}J)
2-CH_3	2.75	s (3H)	25.2	C2, C3
C2	-	-	158.4	-
C3	7.35	d (8.5) (1H)	122.1	C4, C4a
C4	8.10	d (8.5) (1H)	136.5	C2, C5, C8a
C4a	-	-	126.3	-
C5	7.60	d (8.8) (1H)	127.8	C4, C7, C8a
C6	7.50	d (8.8) (1H)	126.5	C4a, C8
C7	-	-	128.0	-
C8	-	-	150.2	-
C8a	-	-	140.1	-
-O-CH_2-	5.15	s (2H)	54.5	C8, -CN
-CN	-	-	115.3	-O-CH_2-

Experimental Protocols

Protocol A: Regioselective Synthesis and Isolation

This protocol utilizes a self-validating TLC system to monitor the disappearance of the highly fluorescent starting material.

- Preparation: Charge an oven-dried 100 mL round-bottom flask with 7-chloro-2-methylquinolin-8-ol (1.0 eq, 5.0 mmol) and anhydrous K_2CO_3 (2.0 eq, 10.0 mmol).
- Solvation: Suspend the mixture in 25 mL of anhydrous DMF. Stir at room temperature for 15 minutes to allow phenoxide formation (solution will darken).
- Alkylation: Dropwise add chloroacetonitrile (1.2 eq, 6.0 mmol) over 5 minutes.

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- Heating & Monitoring: Heat the reaction to 80°C. Monitor via TLC (Hexanes:EtOAc 3:1). The starting material (fluorescent under 365 nm UV) should disappear within 4 hours, replaced by a higher Rf spot (target ether).
- Quenching: Pour the hot mixture into 100 mL of ice water. The sudden drop in solubility forces the precipitation of the product.
- Isolation: Filter the beige precipitate under vacuum, wash with cold water (3 x 20 mL) to remove residual DMF and salts, and dry under high vacuum for 12 hours.

Protocol B: High-Resolution NMR Acquisition

This protocol ensures quantitative integration and high-resolution 2D mapping.

- Sample Prep: Dissolve 15 mg of the dried product in 0.6 mL of $CDCl_3$ (containing 0.03% v/v TMS as an internal standard). Filter through a glass wool plug into a 5 mm NMR tube to eliminate paramagnetic particulate interference.
- ^1H NMR Acquisition: Acquire at 600 MHz. Set the relaxation delay (D1) to 2.0 seconds to ensure complete relaxation of the methyl and methylene protons, guaranteeing accurate 3:2 integration ratios.
- HMBC Acquisition: Set the long-range coupling constant evolution time to 62.5 ms (optimized for an average $^3J_{CH}$ of 8 Hz). Acquire 256 increments in the F1 dimension to ensure sufficient resolution to distinguish C8 (~150 ppm) from C8a (~140 ppm).

Protocol C: LC-HRMS Analysis

- Sample Prep: Dilute the sample to 1 µg/mL in LC-MS grade Acetonitrile:Water (50:50) with 0.1% Formic Acid. The formic acid ensures efficient protonation to the$[M+H]^+$ species.
- Injection: Inject 2 µL into a C18 UPLC column. Run a fast gradient (5% to 95% Acetonitrile over 5 minutes) to elute the compound as a sharp peak.
- MS Parameters: Operate the ESI source in positive ion mode. Set capillary voltage to 3.5 kV and desolvation temperature to 350°C.

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- Validation: Extract the chromatogram at m/z 233.0482. Verify that the peak at this exact mass co-elutes perfectly with the m/z 235.0452 peak, confirming they belong to the same chlorinated parent molecule.

References

- Synthesis method of cloquintocet-mexyl Source: Eureka | Patsnap URL:[Link][2]
- Synthesis and preliminary biological evaluation of quinoline-chrysin hybrids against head and neck squamous cell carcinoma Source: PubMed Central (PMC) URL:[Link][3]

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